

# First aid procedures for exposure to strontium peroxide

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## Compound of Interest

Compound Name: *Strontium peroxide*

Cat. No.: *B074079*

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## Technical Support Center: Strontium Peroxide Exposure

This guide provides immediate first aid procedures for researchers, scientists, and drug development professionals who have been exposed to **strontium peroxide**. It is crucial to act swiftly and follow these instructions carefully.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of working with **strontium peroxide**?

A1: **Strontium peroxide** is a strong oxidizing agent. The primary hazards include irritation to the skin, eyes, and respiratory system.<sup>[1][2][3][4]</sup> It may intensify fires and can be explosive if it comes into contact with combustible materials, heat, or friction.<sup>[5]</sup>

Q2: What personal protective equipment (PPE) should be worn when handling **strontium peroxide**?

A2: When handling **strontium peroxide**, it is essential to wear appropriate personal protective equipment, including chemical safety goggles or a face shield, protective gloves (e.g., PVC), and protective clothing to prevent skin contact.<sup>[1][2]</sup> A NIOSH/MSHA-approved respirator should be used if there is a risk of inhalation.<sup>[1]</sup>

Q3: What should I do if I spill **strontium peroxide** in the lab?

A3: For minor spills, you should immediately clean up the spill, avoiding dust generation.<sup>[2]</sup> For major spills, evacuate the area and alert emergency responders.<sup>[2]</sup> In all cases, eliminate ignition sources and ensure adequate ventilation.<sup>[3]</sup>

## Troubleshooting Guides for Exposure Incidents

### Eye Contact

Problem: **Strontium peroxide** has come into contact with my eyes.

Solution:

- Immediate Action: Do not rub your eyes.
- Flushing: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.<sup>[1][2][3][4][6][7]</sup>
- Contact Lenses: If you are wearing contact lenses, remove them if it is safe to do so.
- Seek Medical Attention: After flushing, seek immediate medical attention.<sup>[1][2][6][7]</sup>

### Skin Contact

Problem: **Strontium peroxide** has come into contact with my skin.

Solution:

- Immediate Action: Immediately remove all contaminated clothing, including shoes and jewelry.<sup>[2]</sup>
- Washing: Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.<sup>[1][3][6][7]</sup>
- Seek Medical Attention: If skin irritation occurs or persists, seek medical advice.<sup>[7]</sup>

### Inhalation

Problem: I have inhaled **strontium peroxide** dust.

Solution:

- Immediate Action: Move the exposed person to fresh air at once.[1][3][4][6][7]
- Monitor Breathing: If the person is not breathing, give artificial respiration. If breathing is difficult, provide oxygen.[1]
- Rest: Keep the person warm and at rest.[2]
- Seek Medical Attention: Seek immediate medical attention.[1][6][7]

## Ingestion

Problem: I have accidentally swallowed **strontium peroxide**.

Solution:

- Immediate Action: Do NOT induce vomiting.[2]
- Rinse Mouth: Rinse the mouth thoroughly with water.[1][6][7] Never give anything by mouth to an unconscious person.[6][7]
- Seek Medical Attention: Seek immediate medical attention.[1][2][6][7]

## Quantitative Data

While specific occupational exposure limits for **strontium peroxide** have not been established by OSHA, some jurisdictions may regulate it under the category of "Particulates Not Otherwise Regulated (PNOR)".

Jurisdiction	Exposure Limit Type	Value
Oregon (Z-1)	Total Dust	10 mg/m <sup>3</sup>
Oregon (Z-1)	Respirable Fraction	5 mg/m <sup>3</sup>

## Experimental Protocols: First Aid Procedures

The following are detailed step-by-step first aid protocols for exposure to **strontium peroxide**.

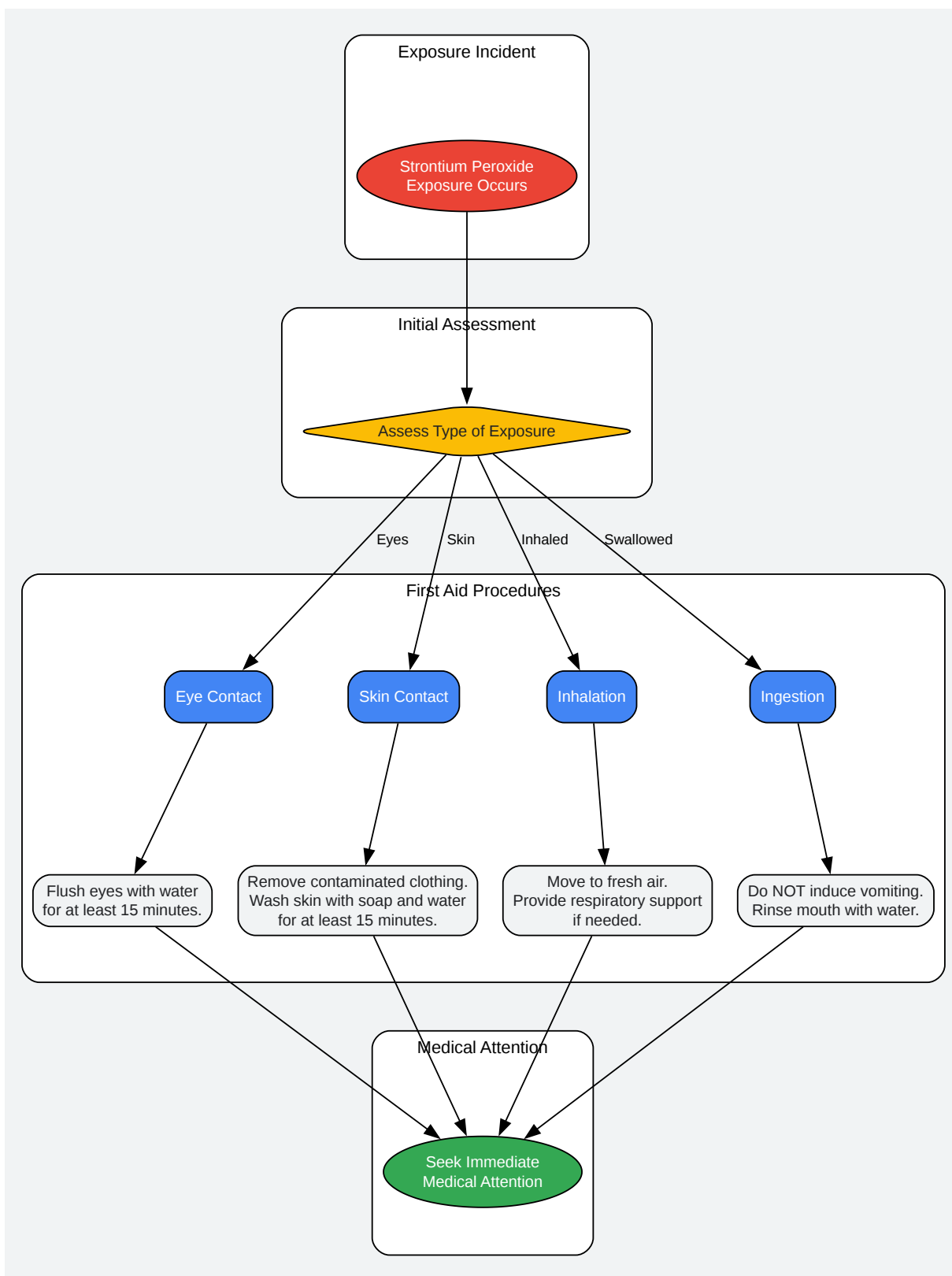
## Eye Exposure Protocol

- **Initiate Flushing:** Immediately lead the affected person to an eyewash station.
- **Activate Eyewash:** Activate the eyewash station, ensuring a gentle and continuous stream of water.
- **Hold Eyelids Open:** Hold the affected person's eyelids open with clean hands to ensure the water thoroughly rinses the entire surface of the eye and under the eyelids.
- **Duration of Flushing:** Continue flushing for a minimum of 15 minutes.
- **Transport:** While flushing, have another person call for emergency medical assistance. After 15 minutes of flushing, loosely bandage the eyes and transport the individual to a medical facility.

## Skin Exposure Protocol

- **Remove Contaminated Items:** Carefully remove any clothing, shoes, or jewelry that may have come into contact with the **strontium peroxide**.
- **Initial Rinse:** Place the affected body part under a safety shower or rinse with copious amounts of running water for at least 15 minutes.
- **Wash with Soap:** After the initial rinse, gently wash the area with soap and water.
- **Rinse Again:** Thoroughly rinse the soap from the skin.
- **Cover and Seek Medical Help:** Cover the affected area with a sterile dressing and seek medical attention if irritation persists.

## Visual Workflow for First Aid Response



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Caption: First aid decision workflow for **strontium peroxide** exposure.

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